

Application Note and Protocol: Preparation of CI-1040 Stock Solutions in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CI-1040

Cat. No.: B1683921

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Abstract: **CI-1040** (also known as PD184352) is a potent and highly selective, ATP non-competitive inhibitor of MEK1 and MEK2, key kinases in the MAPK/ERK signaling pathway.^[1]^[2]^[3]^[4] The constitutive activation of this pathway is a crucial factor in the progression of various cancers, making **CI-1040** a valuable tool in oncological research.^[2] Proper dissolution and storage of **CI-1040** are critical for ensuring its stability and efficacy in in vitro experiments. This document provides a detailed protocol for the preparation of **CI-1040** stock solutions in Dimethyl Sulfoxide (DMSO), along with data on its solubility, stability, and handling.

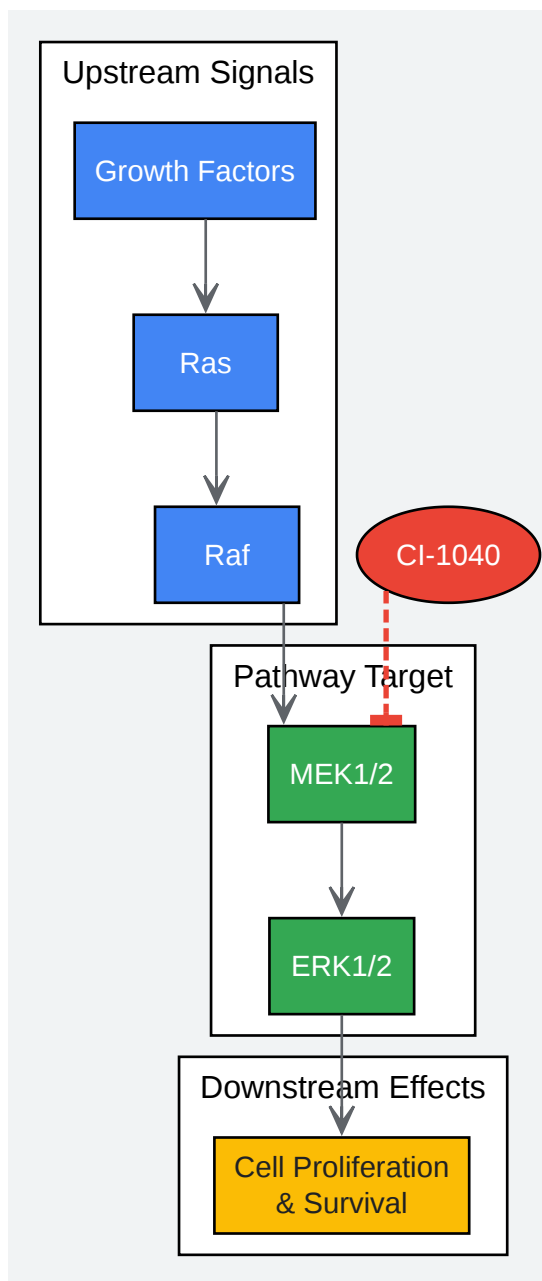
Chemical Properties and Solubility

CI-1040 is a solid powder that is insoluble in water but exhibits high solubility in DMSO.^[3] It is crucial to use fresh, anhydrous DMSO, as the solvent is hygroscopic and absorbed moisture can significantly reduce the solubility of the compound.^[1]^[5]

Property	Value	Source
Synonyms	PD184352, PD 184352	[1] [5]
Molecular Formula	C ₁₇ H ₁₄ ClF ₂ IN ₂ O ₂	[3]
Molecular Weight	478.67 g/mol	[3]
Appearance	Solid	[3]
Solubility in DMSO	≥ 96 mg/mL (≥ 200 mM)	[1] [5]
Solubility in Ethanol	≥ 12.5 mg/mL (with sonication)	[3]
Solubility in Water	Insoluble	[3]

Mechanism of Action: MEK/ERK Signaling Pathway

CI-1040 exerts its inhibitory effect on the Ras/Raf/MEK/ERK pathway, an essential signaling cascade that regulates cell proliferation, differentiation, and survival.[\[2\]](#)[\[4\]](#) It specifically targets MEK1 and MEK2, preventing the phosphorylation and subsequent activation of ERK1/2.[\[2\]](#) This blockade halts the downstream signaling responsible for promoting cell growth.



[Click to download full resolution via product page](#)

Diagram 1: Inhibition of the MEK/ERK pathway by **CI-1040**.

Experimental Protocol: Dissolving **CI-1040** in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CI-1040** in DMSO. Adjust calculations accordingly for different desired concentrations.

3.1. Materials and Equipment

- **CI-1040** powder (CAS No. 212631-79-3)
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), biotechnology grade
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

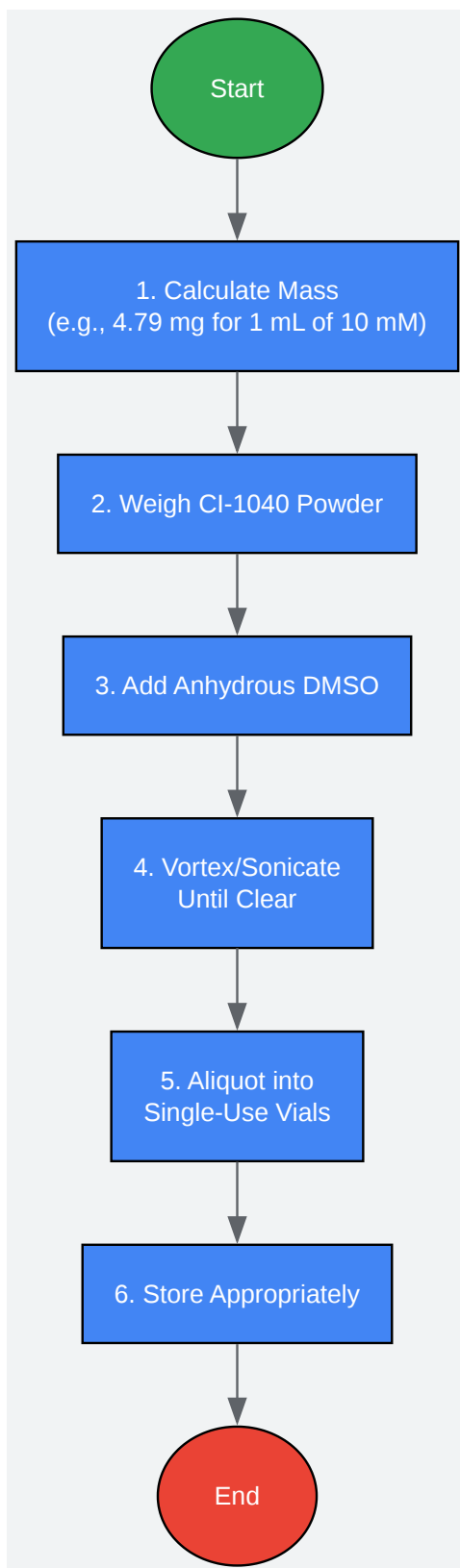
3.2. Safety Precautions

- Handle **CI-1040** in a well-ventilated area or a chemical fume hood.
- Avoid inhalation of the powder and direct contact with skin and eyes.[\[6\]](#)
- Consult the Safety Data Sheet (SDS) for comprehensive handling and disposal information.
[\[6\]](#)

3.3. Step-by-Step Procedure

- Calculate Required Mass: Determine the mass of **CI-1040** powder needed to prepare the desired stock solution volume and concentration.
 - Formula: $\text{Mass (mg)} = \text{Desired Volume (mL)} \times \text{Desired Concentration (mM)} \times \text{Molecular Weight (g/mol)}$
 - Example (for 1 mL of 10 mM stock):
 - $\text{Mass (mg)} = 1 \text{ mL} \times 10 \text{ mmol/L} \times 478.67 \text{ g/mol} = 4.787 \text{ mg}$
- Weigh Compound: Carefully weigh out the calculated mass of **CI-1040** powder using an analytical balance and place it into a sterile microcentrifuge tube or vial.

- Add Solvent: Add the calculated volume of fresh, anhydrous DMSO to the tube containing the **CI-1040** powder.
- Ensure Complete Dissolution:
 - Cap the tube securely.
 - Vortex the solution vigorously for 1-2 minutes until the powder is completely dissolved and the solution is clear.
 - If necessary, gentle warming (to 37°C) or brief sonication can be used to aid dissolution, but avoid excessive heat.
- Aliquot and Store: To prevent degradation from repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots.[\[1\]](#)[\[5\]](#)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. CI-1040 (PD184352), a targeted signal transduction inhibitor of MEK (MAPKK) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. apexbt.com [apexbt.com]
- 4. bocsci.com [bocsci.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Application Note and Protocol: Preparation of CI-1040 Stock Solutions in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683921#protocol-for-dissolving-ci-1040-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com